

Bay-41-8543 purity and quality control

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Compound of Interest

Compound Name: Bay-41-8543

Cat. No.: B1667815

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Bay-41-8543 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the purity and quality control of **Bay-41-8543**. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the expected purity of **Bay-41-8543**?

A1: The expected purity of **Bay-41-8543** is typically $\geq 98\%$, as determined by High-Performance Liquid Chromatography (HPLC).^{[1][2][3]} For lot-specific purity, always refer to the Certificate of Analysis (CoA) provided by the supplier.

Q2: How should I store **Bay-41-8543**?

A2: **Bay-41-8543** should be stored at -20°C .^{[1][3]} Long-term stability of the solid form is generally good under these conditions.

Q3: How do I dissolve **Bay-41-8543**?

A3: **Bay-41-8543** is soluble in Dimethyl Sulfoxide (DMSO) up to 10 mM, and gentle warming may be required to achieve complete dissolution.^[1] It is also soluble in Dimethylformamide (DMF) and a 1:1 solution of DMF:PBS (pH 7.2).^[2] It is not recommended to store **Bay-41-8543** in solution for long periods; fresh solutions should be prepared for experiments.^[3]

Q4: What is the mechanism of action of **Bay-41-8543**?

A4: **Bay-41-8543** is a potent, nitric oxide (NO)-independent stimulator of soluble guanylate cyclase (sGC).[4] It acts on a heme-dependent mechanism, increasing the catalytic activity of sGC and leading to the conversion of GTP to the second messenger cGMP.[2][4]

Purity and Quality Control Data

Quantitative data for **Bay-41-8543** is summarized in the tables below for easy reference.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	420.44 g/mol	[1]
Formula	C ₂₁ H ₂₁ FN ₈ O	[1]
Purity	≥98% (by HPLC)	[1][2][3]
Appearance	Crystalline solid	[3]
Storage Temperature	-20°C	[1][3]

Table 2: Solubility Data

Solvent	Concentration	Notes	Source
DMSO	up to 10 mM	Gentle warming may be required.	[1]
DMF	≤ 3 mg/mL	[3]	
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL	[2]	

Experimental Protocols

Protocol 1: General Procedure for Purity Determination by HPLC (Example)

This is an example protocol and should be optimized for your specific instrumentation and requirements.

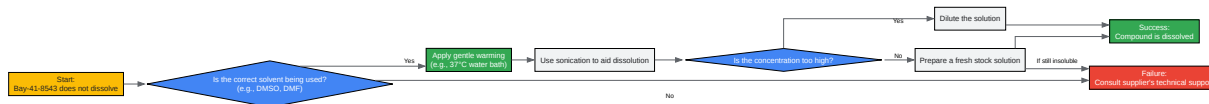
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: Water with 0.1% trifluoroacetic acid (TFA).
- Mobile Phase B: Acetonitrile with 0.1% TFA.
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Injection Volume: 10 μ L.
- Sample Preparation: Dissolve **Bay-41-8543** in DMSO to a final concentration of 1 mg/mL.

Protocol 2: Identity Confirmation by Mass Spectrometry (Example)

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Instrumentation: A quadrupole time-of-flight (Q-TOF) or similar high-resolution mass spectrometer.
- Sample Infusion: Infuse the sample solution (dissolved in a suitable solvent like acetonitrile/water with 0.1% formic acid) directly into the mass spectrometer.
- Expected Mass: Look for the protonated molecular ion $[M+H]^+$ at m/z 421.18.

Troubleshooting Guides

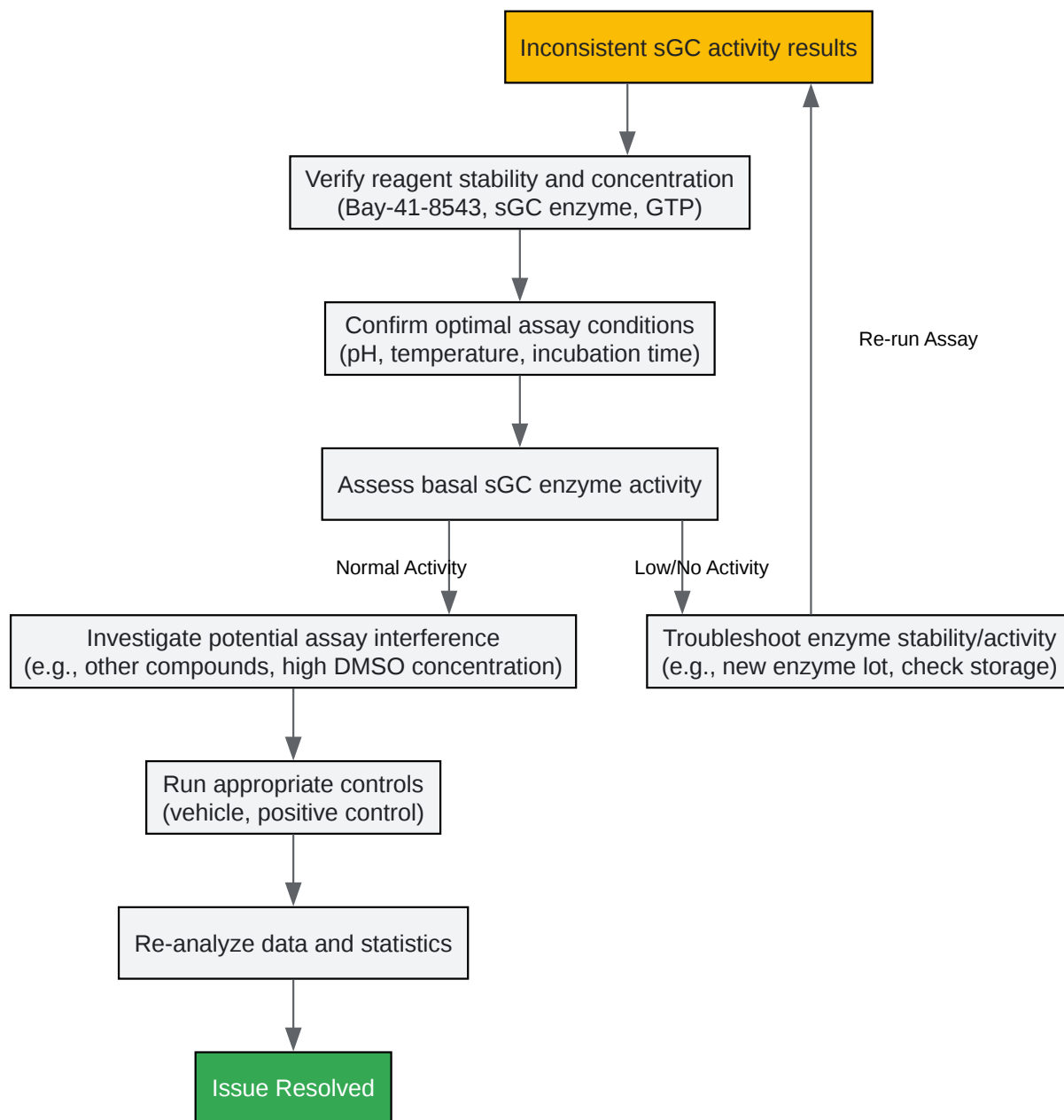
Solubility Issues



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Caption: Troubleshooting workflow for **Bay-41-8543** solubility issues.

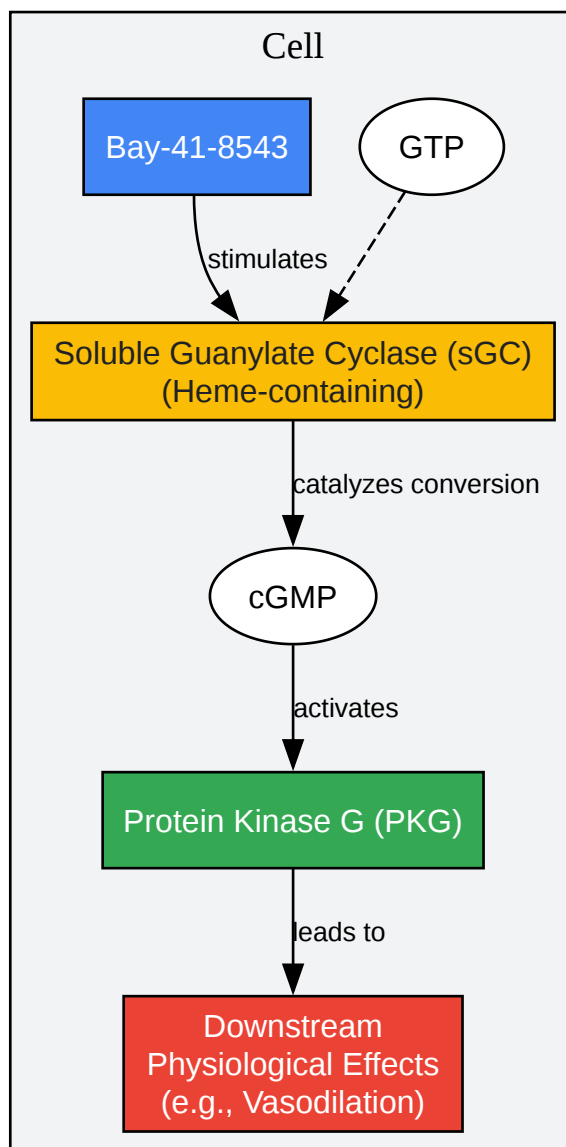
Inconsistent Results in sGC Activity Assays



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Caption: Logical steps for troubleshooting inconsistent sGC activity assays.

Signaling Pathway



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Caption: Simplified signaling pathway of **Bay-41-8543**-mediated sGC activation.

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